

# Neurotoxicity Assessment of Dimethylvinphos in Rodent Models: Application Notes and Protocols

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## *Compound of Interest*

Compound Name: *Dimethylvinphos*

Cat. No.: *B1214305*

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## Introduction

**Dimethylvinphos** is an organophosphate insecticide that exerts its primary toxic effect through the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system.[\[1\]](#) This document provides detailed application notes and protocols for assessing the neurotoxicity of **Dimethylvinphos** in rodent models. The methodologies outlined herein cover the evaluation of acute toxicity, acetylcholinesterase inhibition, behavioral alterations, and oxidative stress.

## Data Presentation

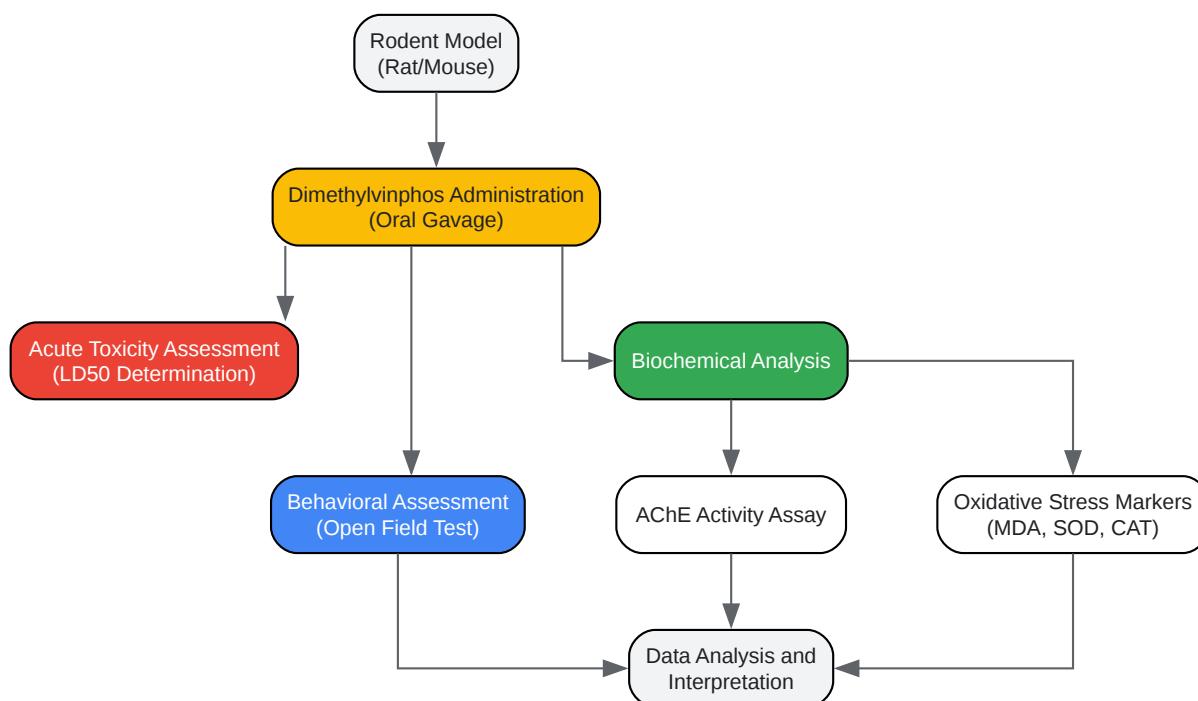
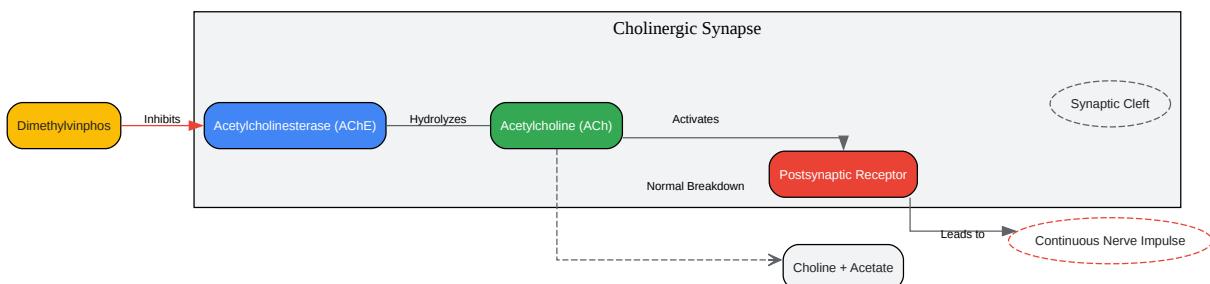
### Quantitative Neurotoxicity Data for Dimethylvinphos in Rodent Models

Parameter	Species	Route of Administration	Value	Reference
Acute Toxicity (LD50)	Rat	Oral	500 - 2000 mg/kg	[2]
Acetylcholinesterase (AChE) Inhibition	Data Not Available	-	-	
Behavioral Effects (Open Field Test)	Data Not Available	-	-	
Oxidative Stress Markers	Data Not Available	-	-	

Note: Specific quantitative data for AChE inhibition, behavioral effects, and oxidative stress markers for **Dimethylvinphos** were not available in the public domain at the time of this publication. The protocols provided below are standard methods for assessing these endpoints for organophosphates.

## Signaling Pathways and Experimental Workflows

### Acetylcholinesterase Inhibition Pathway



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## References

- 1. [OPEN FIELD BEHAVIOR AS A PREDICTIVE CRITERIA REFLECTING RATS CORTICOSTERONELEVEL BEFORE AND AFTER STRESS] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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